

# A Technical Guide to Commercial Sourcing and Application of High-Purity Ethyl Acetamidocyanoacetate

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## Compound of Interest

Compound Name: Ethyl acetamidocyanoacetate

Cat. No.: B146813

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For researchers, scientists, and professionals in drug development, the procurement of high-purity chemical intermediates is a critical first step in the journey of discovery. **Ethyl acetamidocyanoacetate** (CAS No. 4977-62-2), a versatile organic compound, serves as a pivotal building block in the synthesis of a wide array of bioactive molecules and pharmaceutical agents.<sup>[1][2]</sup> Its unique structure, which incorporates an acetamido group and a cyanoacetate moiety, makes it a valuable precursor for creating complex molecular architectures, including amino acid derivatives and heterocyclic compounds.<sup>[1][2]</sup> This guide provides an in-depth overview of commercial suppliers, technical specifications, and key applications of high-purity **Ethyl acetamidocyanoacetate**.

## Commercial Suppliers and Specifications

Sourcing high-purity **Ethyl acetamidocyanoacetate** is essential for ensuring the reliability and reproducibility of experimental results. Several reputable chemical suppliers offer this compound, often with detailed specifications to meet the stringent requirements of pharmaceutical and scientific research. The following table summarizes the key quantitative data from a selection of commercial suppliers.

Supplier	Purity Specification	Form/Appearance	Molecular Weight (g/mol)	CAS Number	Additional Notes
Chem-Impex	≥ 98% (GC)	White crystalline solid	170.2	4977-62-2	Storage recommended at 0-8 °C.[1]
SRIRAMCHEM	≥98% (typical)	Colorless to pale yellow liquid or solid	172.15	4977-62-2	Offers comprehensive documentation including COA, NMR, HPLC, and LC-MS data. [2]
CHEMLYTE SOLUTIONS	Pharmaceutical Grade/99%	White to off-white powder, crystals	170.17	4977-62-2	A China-based manufacturer. [3]
Thermo Scientific	98%	-	170.17	4977-62-2	Melting point specified at 128°C to 130°C.[4]
Sigma-Aldrich	97%	Powder	170.17	4977-62-2	Described as white to off-white in color.

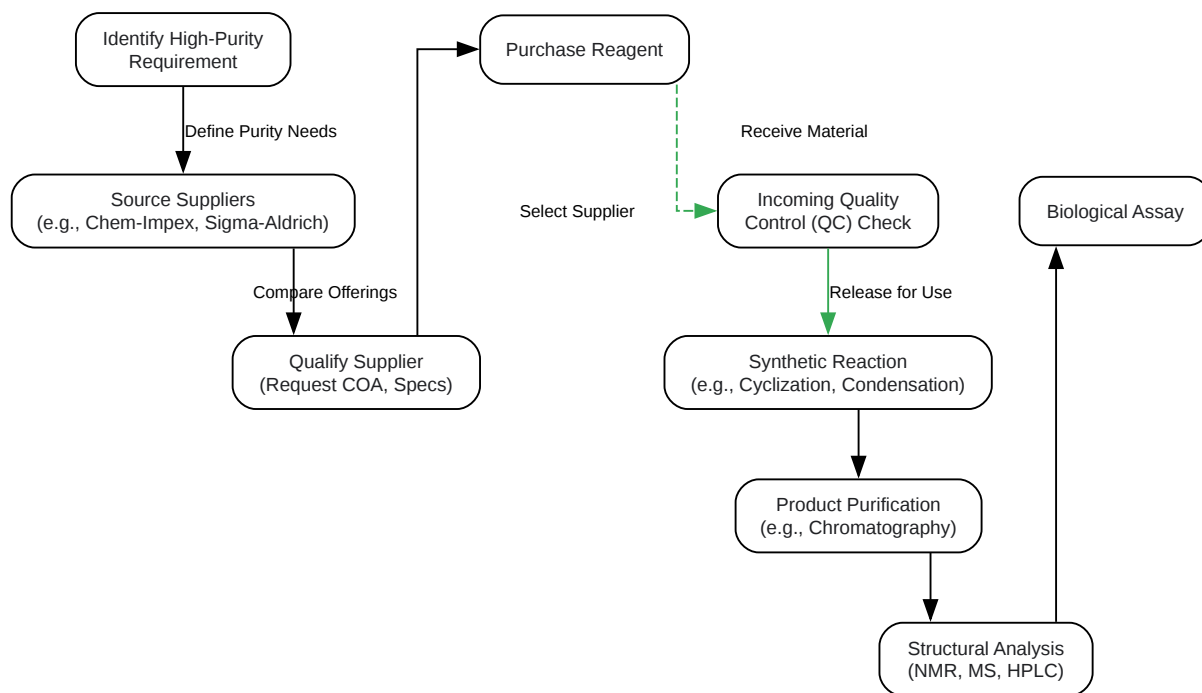
## Core Applications in Drug Development and Organic Synthesis

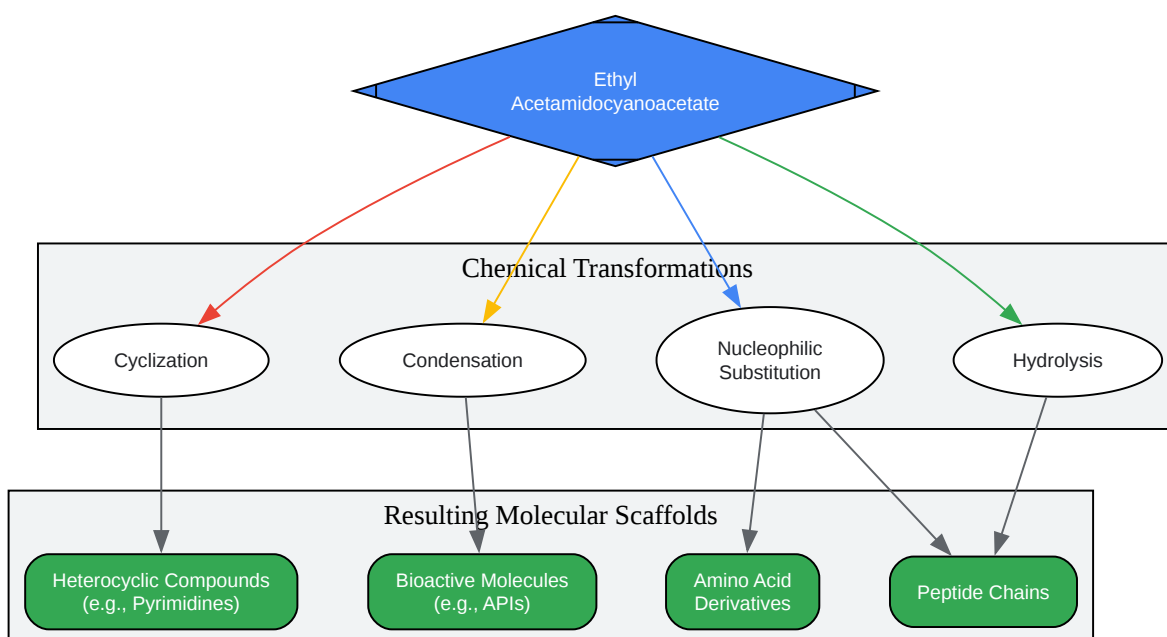
**Ethyl acetamidocyanoacetate** is a key intermediate in a variety of synthetic pathways due to its reactive nature.[1] Its ability to participate in diverse chemical reactions, such as nucleophilic substitutions and cycloadditions, makes it a valuable tool for synthetic chemists.[1]

Key application areas include:

- **Pharmaceutical Synthesis:** The compound is a crucial intermediate in the production of various pharmaceuticals. It has been notably explored in the synthesis of anti-inflammatory and analgesic agents, highlighting its significance in medicinal chemistry.[\[1\]](#)
- **Heterocyclic Chemistry:** It serves as a precursor for the synthesis of heterocyclic compounds, which form the core structure of many drugs.[\[2\]](#)
- **Amino Acid and Peptide Synthesis:** Its structure makes it suitable for use as an intermediate in the synthesis of amino acids and peptides.[\[2\]](#)
- **Agrochemicals:** Beyond pharmaceuticals, it is also utilized in the formulation of agrochemicals for crop protection.[\[1\]](#)

The following diagram illustrates a generalized workflow for the procurement and application of **Ethyl acetamidocyanoacetate** in a research and development setting.





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